

Personal protective equipment for handling N3-Methyl Esomeprazole

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Compound of Interest

Compound Name: N3-Methyl Esomeprazole

Cat. No.: B15192857

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Essential Safety and Handling Guide for N3-Methyl Esomeprazole

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N3-Methyl Esomeprazole**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of chemical waste.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **N3-Methyl Esomeprazole**. Based on available safety data for the parent compound, Esomeprazole, which is classified as harmful if swallowed and may cause skin and eye irritation, the following PPE is recommended.

[1]

PPE Category	Recommended Equipment	Rationale
Eye Protection	Chemical safety goggles or a face shield	Protects against splashes and airborne particles that could cause serious eye irritation.[1]
Hand Protection	Nitrile or neoprene gloves (double-gloving recommended)	Prevents skin contact, which may cause irritation or allergic reactions.[1] Check for breakthrough times with the specific solvent used.
Body Protection	A lab coat or chemical-resistant apron	Protects against spills and contamination of personal clothing.
Respiratory	Use in a well-ventilated area or a chemical fume hood. A NIOSH-approved respirator may be necessary for handling large quantities or if dust is generated.	Minimizes inhalation of the compound, which may cause respiratory tract irritation.[1]

Operational Plan

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled with the chemical name, CAS number (1346240-11-6), and hazard information.[2][3]
- Log the chemical into the laboratory's inventory system.

2. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials, such as strong oxidizing agents.

- The storage area should be clearly marked with the appropriate hazard signs.

3. Handling and Preparation:

- All handling of **N3-Methyl Esomeprazole** powder should be conducted in a chemical fume hood to minimize inhalation exposure.
- Before use, ensure all necessary PPE is worn correctly.
- Use dedicated spatulas and weighing boats for handling the powder.
- When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- If heating is required, use a controlled heating source like a water bath or heating mantle.

4. Spill Management:

- In case of a small spill, carefully sweep or vacuum the solid material, avoiding dust generation. Place the collected material in a labeled, sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Ventilate the area and decontaminate the spill surface with an appropriate cleaning agent.
- For large spills, evacuate the area and follow the institution's emergency procedures.

Disposal Plan

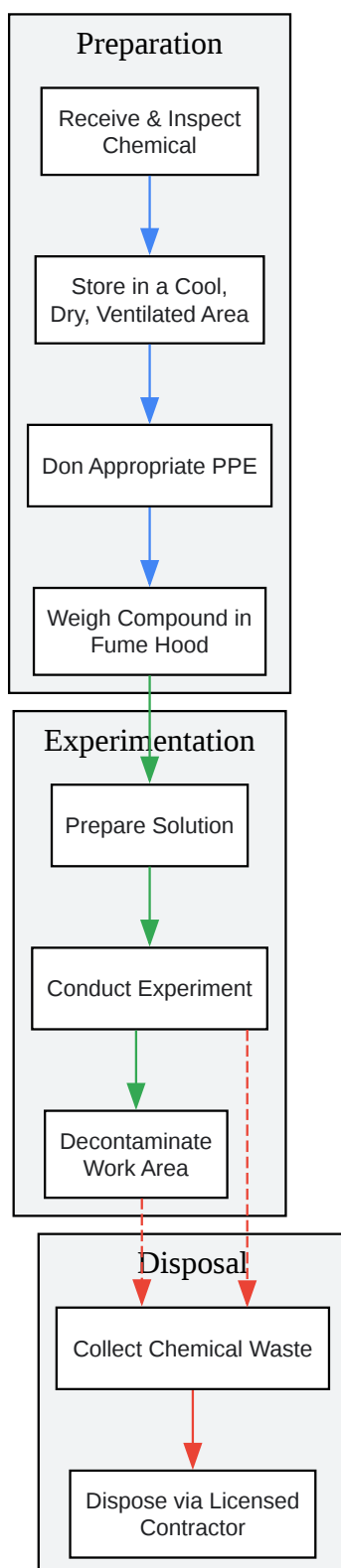
1. Waste Identification and Collection:

- All waste containing **N3-Methyl Esomeprazole**, including unused product, contaminated PPE, and spill cleanup materials, should be considered chemical waste.
- Collect waste in clearly labeled, sealed, and appropriate containers. Do not mix with other waste streams unless compatible.

2. Disposal Procedure:

- Dispose of **N3-Methyl Esomeprazole** waste through a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of this chemical down the drain or in the regular trash.

Experimental Workflow for Handling N3-Methyl Esomeprazole



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Caption: General laboratory workflow for handling **N3-Methyl Esomeprazole**.

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References

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- 2. N3-Methyl Esomeprazole | C₁₈H₂₁N₃O₃S | CID 92861245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N3-Methyl Esomeprazole | CAS 1346240-11-6 | LGC Standards [lgcstandards.com]
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